

1-Bromo-2-chloro-4-fluoro-5-nitrobenzene molecular structure

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Compound of Interest

Compound Name: 1-Bromo-2-chloro-4-fluoro-5-nitrobenzene

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An In-depth Technical Guide on **1-Bromo-2-chloro-4-fluoro-5-nitrobenzene**

This technical guide provides a comprehensive overview of the molecular structure, properties, and key experimental data for **1-Bromo-2-chloro-4-fluoro-5-nitrobenzene**, a halogenated aromatic compound of interest to researchers in synthetic chemistry and drug development.

Chemical Identity and Properties

1-Bromo-2-chloro-4-fluoro-5-nitrobenzene is a polysubstituted benzene derivative. Its chemical identity and computed physical properties are summarized below.

Identifier	Value
IUPAC Name	1-bromo-2-chloro-4-fluoro-5-nitrobenzene[1]
CAS Number	111010-08-3[1]
Molecular Formula	C ₆ H ₂ BrClFNO ₂ [1]
Molecular Weight	254.44 g/mol [1]
Canonical SMILES	<chem>C1=C(C(=CC(=C1Br)Cl)F)--INVALID-LINK--[O-]</chem> [1]
InChI	InChI=1S/C6H2BrClFNO2/c7-3-1-6(10(11)12)5(9)2-4(3)8/h1-2H[1]
InChIKey	YVDJBLFLBBBGMD-UHFFFAOYSA-N[1]

Computed Property	Value
Monoisotopic Mass	252.89415 Da[1]
Topological Polar Surface Area	45.8 Å²[1]
Heavy Atom Count	12[2]
Complexity	189[1]

Molecular Structure Visualization

The two-dimensional structure of **1-Bromo-2-chloro-4-fluoro-5-nitrobenzene**, illustrating the substitution pattern on the benzene ring, is depicted below.

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References

- 1. 1-Bromo-2-chloro-4-fluoro-5-nitrobenzene | C₆H₂BrClFNO₂ | CID 13982970 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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